

In-depth Technical Guide: Taltobulin Intermediate-11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Taltobulin intermediate-11

Cat. No.: B12386776

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Despite extensive searches of publicly available scientific literature, patent databases, and chemical supplier information, the specific chemical structure, definitive chemical properties, and detailed experimental protocols for a compound explicitly identified as "**Taltobulin intermediate-11**" could not be located. Chemical suppliers list a "**Taltobulin intermediate-11**," but do not provide a corresponding structure or CAS number, making it impossible to retrieve specific technical data.[1]

The synthesis of Taltobulin (HTI-286), a potent antimitotic agent, is a complex process involving numerous intermediate compounds.[2] Scientific publications and patents illustrating the synthetic pathway of Taltobulin typically label intermediates with Roman numerals.[2] At present, a direct correlation between the commercially available "intermediate-11" and a specific, structurally defined intermediate in the published synthesis routes is not available in the public domain.

This guide will, therefore, provide a detailed overview of the known synthetic pathways to Taltobulin, which would encompass the formation of its various intermediates. This will include a summary of the chemical properties of known, numbered Taltobulin intermediates to serve as a reference point.

The Convergent Synthesis of Taltobulin

The synthesis of Taltobulin is generally achieved through a convergent approach, where different molecular fragments are prepared separately and then combined.^[2] This strategy allows for greater efficiency and flexibility in the overall synthesis. The key building blocks are typically assembled via sequential peptide coupling reactions.^[2]

While the specific structure of "intermediate-11" is not known, it would be one of the many precursor molecules created during the multi-step synthesis of the final Taltobulin molecule.

Chemical Properties of Known Taltobulin Intermediates

To provide a framework for understanding the potential characteristics of Taltobulin intermediates, the following table summarizes the available chemical data for other numbered intermediates in the Taltobulin synthetic pathway.

Intermediate Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Taltobulin intermediate-1	228266-38-4	C ₁₇ H ₂₅ NO ₄	307.39
Taltobulin intermediate-2	91133-59-4	C ₁₁ H ₁₂ O ₃	192.21
Taltobulin intermediate-3	610786-69-1	C ₁₁ H ₂₂ ClNO ₂	235.75
(6R)-Taltobulin intermediate-9	Not Available	C ₃₄ H ₅₅ N ₃ O ₅	601.82

Data sourced from publicly available information from chemical suppliers.

Experimental Protocols for Taltobulin Synthesis

Detailed experimental protocols for the synthesis of Taltobulin and its intermediates are often proprietary or described within the dense language of patents. However, a general workflow can be described based on published synthetic schemes.

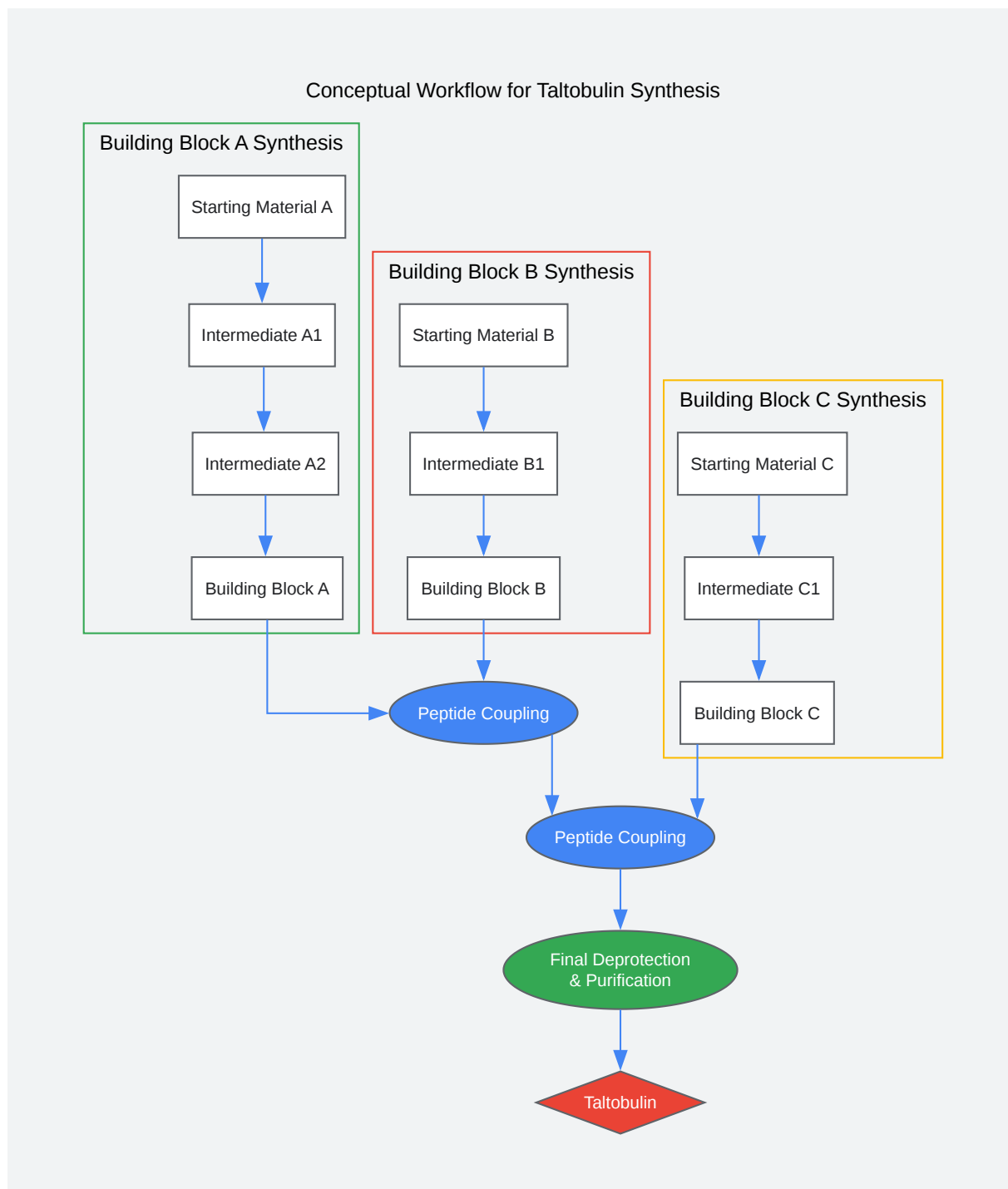
General Experimental Workflow for Taltobulin Synthesis

The synthesis of Taltobulin typically involves the following key stages:

- **Synthesis of Building Blocks:** Separate, multi-step syntheses are carried out to produce the key fragments of the Taltobulin molecule. This often involves standard organic chemistry reactions such as asymmetric synthesis, protection and deprotection of functional groups, and carbon-carbon bond formation.
- **Peptide Coupling:** The synthesized building blocks are then coupled together. This is a critical step that forms the peptide bonds defining the backbone of the Taltobulin molecule. Reagents such as HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) are often used to facilitate this coupling.
- **Deprotection and Purification:** Following the coupling steps, protecting groups are removed from the molecule to yield the final Taltobulin product. Purification is typically achieved using techniques such as high-performance liquid chromatography (HPLC).

Visualizing the Taltobulin Synthetic Pathway

The following diagram illustrates a generalized, conceptual workflow for the convergent synthesis of Taltobulin, highlighting the assembly of key building blocks. The exact point at which "intermediate-11" is formed cannot be specified without its structural identification.



[Click to download full resolution via product page](#)

Caption: Conceptual convergent synthesis of Taltobulin.

In conclusion, while a specific technical guide for "**Taltobulin intermediate-11**" cannot be provided due to a lack of publicly available structural information, this document offers a comprehensive overview of the synthetic strategies and known intermediates involved in the production of Taltobulin. Further research into patent literature or direct communication with chemical suppliers may be necessary to definitively identify and characterize this specific intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Taltobulin Intermediate-11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386776#taltobulin-intermediate-11-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com